

Application Notes and Protocols for High-Throughput Screening of Furowanin A

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Compound of Interest

Compound Name: *Furowanin A*

Cat. No.: *B157613*

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These application notes provide a comprehensive guide for utilizing **Furowanin A** in high-throughput screening (HTS) campaigns, with a focus on its known target, Sphingosine Kinase 1 (SphK1). The protocols outlined below are designed for identifying and characterizing modulators of the SphK1 signaling pathway, a critical regulator of cell survival and apoptosis.

Introduction to Furowanin A

Furowanin A is a flavonoid compound that has demonstrated significant anti-proliferative and pro-apoptotic activities in cancer cells, particularly in osteosarcoma.^[1] Its mechanism of action involves the direct targeting and downregulation of Sphingosine Kinase 1 (SphK1).^[1] SphK1 is a lipid kinase that catalyzes the phosphorylation of sphingosine to sphingosine-1-phosphate (S1P), a key signaling molecule involved in cell growth, survival, and migration. By inhibiting SphK1, **Furowanin A** disrupts this pro-survival signaling cascade, making it a promising candidate for cancer therapeutic development.

Data Presentation

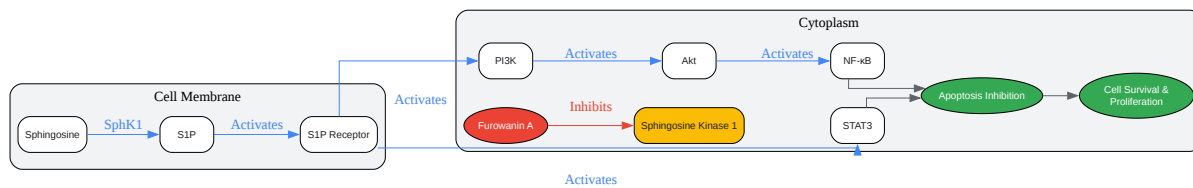
While specific IC₅₀ values for **Furowanin A** in osteosarcoma cell lines are not readily available in the public domain, published research has shown a dose-dependent decrease in the viability of osteosarcoma cells upon treatment with **Furowanin A**.^[1] Researchers are encouraged to determine the IC₅₀ value in their specific cell line of interest using the protocols provided below.

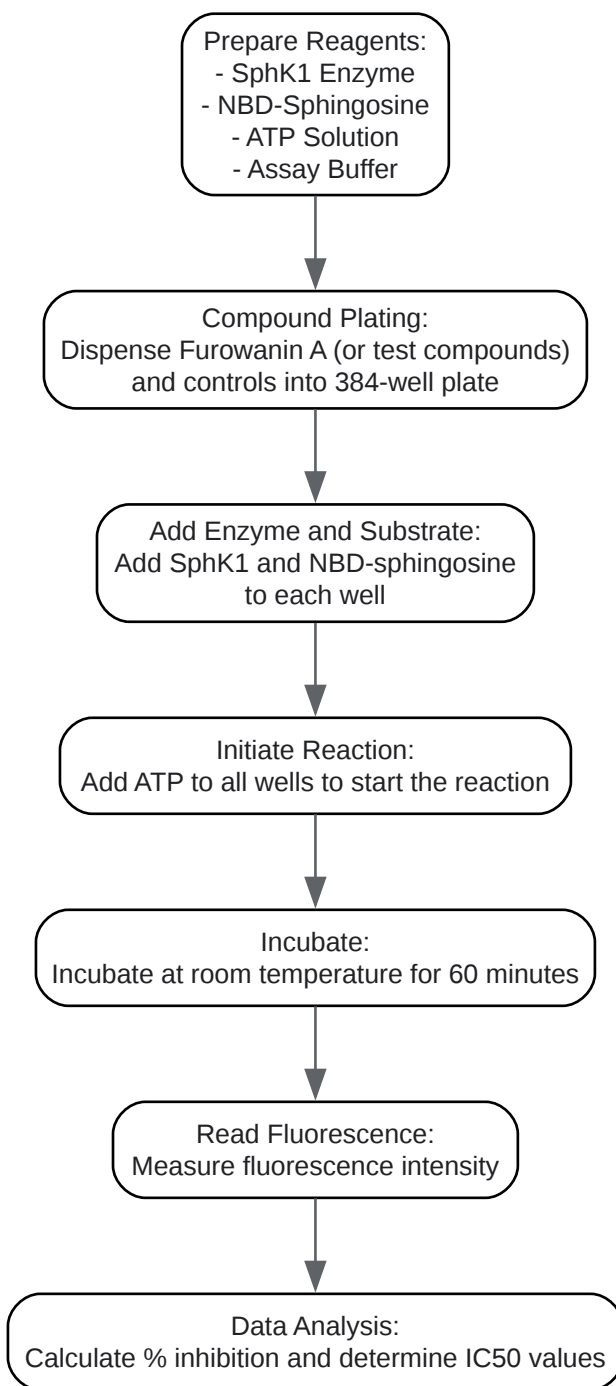
Table 1: Expected Quantitative Data for **Furowanin A**

Parameter	Cell Line	Expected Result	Reference
IC50	U2OS, MG-63 (Osteosarcoma)	Dose-dependent decrease in cell viability	[1]
Mechanism of Action	-	Inhibition of Sphingosine Kinase 1 (SphK1) activity	[1]

Signaling Pathway

Furowanin A exerts its pro-apoptotic effects by inhibiting the Sphingosine Kinase 1 (SphK1) signaling pathway. SphK1 phosphorylates sphingosine to generate sphingosine-1-phosphate (S1P). S1P, in turn, can activate downstream pro-survival pathways, including the PI3K/Akt/NF- κ B and STAT3 pathways, leading to the inhibition of apoptosis and promotion of cell proliferation. By inhibiting SphK1, **Furowanin A** reduces the levels of S1P, thereby suppressing these pro-survival signals and inducing apoptosis.





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References

- 1. Furowanin A Exhibits Antiproliferative and Pro-Apoptotic Activities by Targeting Sphingosine Kinase 1 in Osteosarcoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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